

Essential Safety and Handling Protocols for TWS119 TFA

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Compound of Interest

Compound Name: TWS119 TFA

Cat. No.: B560273

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for the handling and disposal of **TWS119 TFA** (trifluoroacetate), a potent GSK-3 β inhibitor. The trifluoroacetic acid (TFA) counterion is a strong, corrosive acid, which is a primary driver of the acute handling hazards associated with this compound. TWS119 itself is a pharmacologically active substance and care should be taken to avoid direct contact and inhalation.^[1]

Personal Protective Equipment (PPE)

The following table summarizes the mandatory personal protective equipment for handling **TWS119 TFA**.

Body Part	Personal Protective Equipment	Specifications and Remarks
Hands	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Always inspect gloves for integrity before use and change them frequently. [1]
Eyes/Face	Safety glasses with side shields or goggles, and a face shield	A face shield is required when handling larger quantities or when there is a significant risk of splashing. [1]
Skin/Body	Laboratory coat	A flame-retardant lab coat is recommended. Ensure it is fully buttoned. [1]
Respiratory	Fume hood or respirator	A chemical fume hood is required for handling stock solutions and any procedures that may generate aerosols. If a fume hood is not available, a NIOSH-approved respirator with an organic vapor cartridge is necessary. [1]

Hazard Identification

TWS119 is classified as harmful if swallowed and causes serious eye irritation.[\[2\]](#)

Hazard Statements:

- H302: Harmful if swallowed.[\[2\]](#)
- H319: Causes serious eye irritation.[\[2\]](#)

Precautionary Statements:

- P264: Wash thoroughly after handling.[\[2\]](#)

- P270: Do not eat, drink or smoke when using this product.[2]
- P280: Wear eye protection / face protection.[2]
- P301+P312: If swallowed: Call a poison center/doctor if you feel unwell.[2]
- P330: Rinse mouth.[2]

Operational Plan: Step-by-Step Handling Procedures

Adherence to the following procedural steps is mandatory for the safe handling of **TWS119 TFA**.[\[1\]](#)

1. Preparation and Inspection:

- Before handling, ensure that an eyewash station and safety shower are readily accessible and have been recently tested.[\[1\]](#)
- Inspect all PPE for damage or wear and tear. Replace any compromised items immediately.[\[1\]](#)
- Prepare your workspace within a certified chemical fume hood.[\[1\]](#)

2. Donning PPE:

- Put on your laboratory coat, ensuring it is fully fastened.[\[1\]](#)
- Don safety glasses or goggles.[\[1\]](#)
- Wash and dry your hands thoroughly before putting on gloves.[\[1\]](#)
- If required, don a face shield and respirator.[\[1\]](#)

3. Handling **TWS119 TFA**:

- Handle the solid compound and its solutions exclusively within a chemical fume hood to minimize inhalation exposure.[\[1\]](#)

- When preparing solutions, slowly add **TWS119 TFA** to the solvent to avoid splashing.[1]
- Keep all containers of **TWS119 TFA** tightly sealed when not in use.[1]

4. Doffing PPE:

- Remove gloves first, peeling them off from the cuff to the fingertips to avoid skin contact with the exterior of the glove.[1]
- Remove your lab coat, folding it inward to contain any potential contamination.[1]
- Remove face shield and eye protection.[1]
- Wash your hands thoroughly with soap and water.[1]

Disposal Plan

All waste materials contaminated with **TWS119 TFA** must be treated as hazardous waste.[1]

- Solid Waste: Contaminated consumables such as pipette tips, tubes, and gloves should be collected in a dedicated, clearly labeled hazardous waste container.[1]
- Liquid Waste: Unused solutions containing **TWS119 TFA** should be collected in a separate, clearly labeled hazardous waste container. Do not pour down the drain.

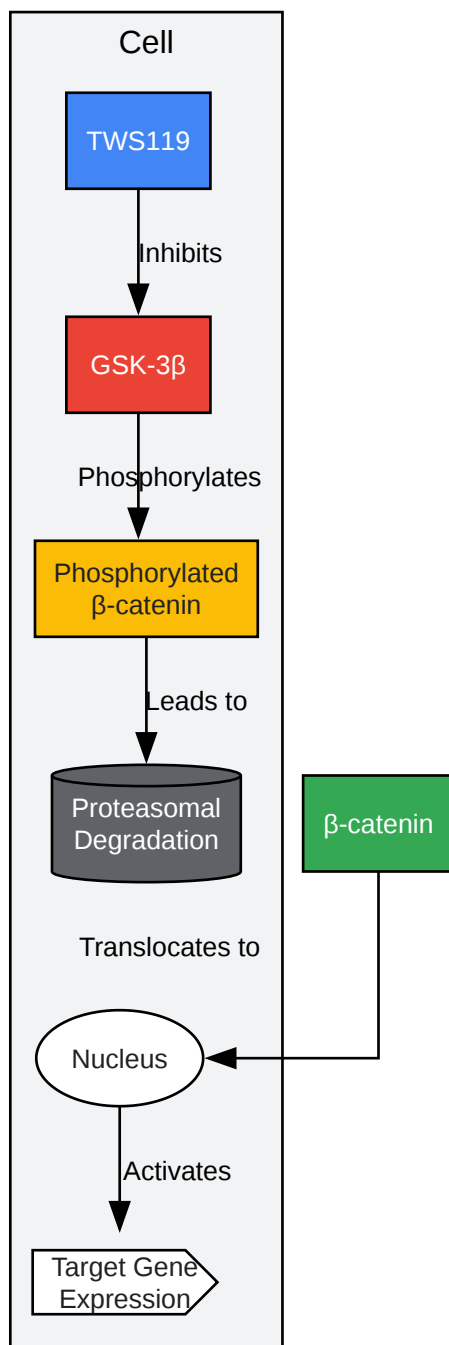
Experimental Protocols

Solution Preparation: TWS119 is soluble in DMSO.[3] For in vivo studies, a stock solution can be prepared in DMSO and then further diluted in a suitable vehicle such as 20% SBE- β -CD in saline.[4] For example, to prepare a 2.5 mg/mL working solution, 100 μ L of a 25.0 mg/mL DMSO stock solution can be added to 900 μ L of 20% SBE- β -CD in saline.[4]

Signaling Pathway and Experimental Workflow

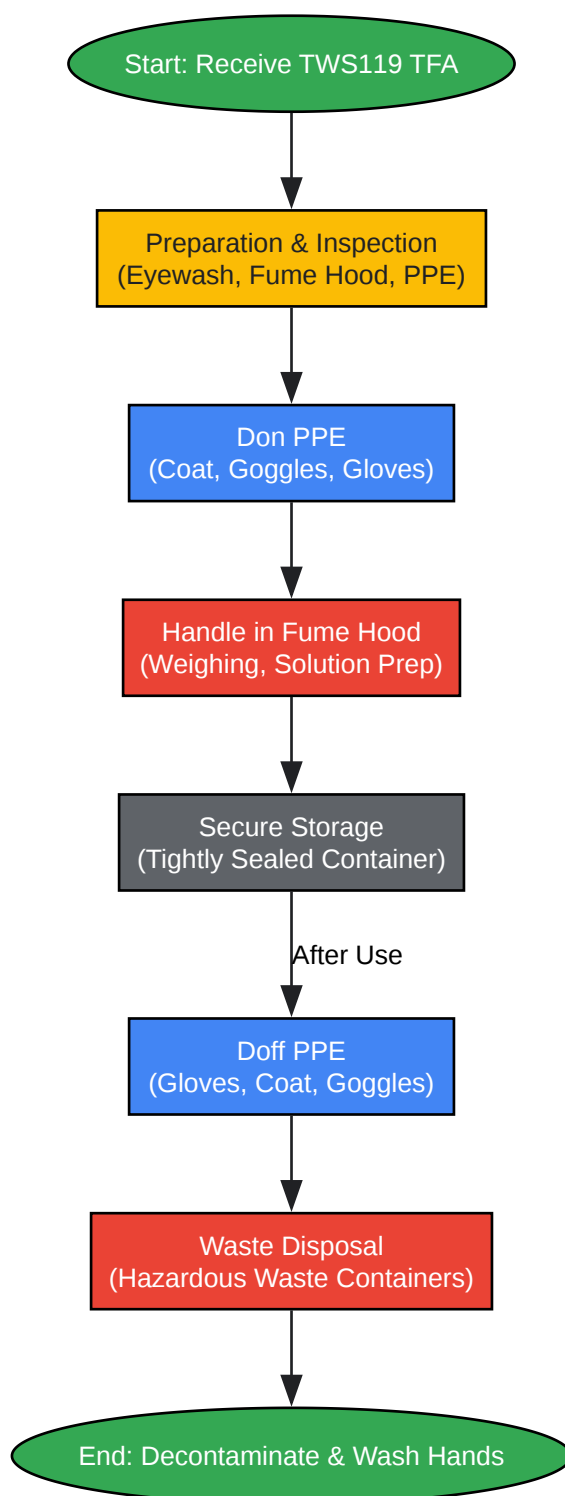
TWS119 is a potent inhibitor of glycogen synthase kinase-3 beta (GSK-3 β), a key negative regulator of the Wnt signaling pathway.[3][5][6] By inhibiting GSK-3 β , TWS119 leads to the accumulation of β -catenin, which then translocates to the nucleus to activate target gene

expression.[3][5] This mechanism is central to its ability to induce neuronal differentiation in stem cells.[3][5]



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Caption: TWS119 inhibits GSK-3 β , preventing β -catenin phosphorylation and degradation, leading to its nuclear translocation and target gene activation.



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Caption: A logical workflow for the safe handling of **TWS119 TFA** from receipt to disposal.

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